Application Notes: Quantitative Analysis of 2,4-Dinitrophenetole in Environmental Water Samples

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Compound of Interest		
Compound Name:	2,4-Dinitrophenetole	
Cat. No.:	B1218203	Get Quote

Introduction

2,4-Dinitrophenetole (DNPT), with the chemical formula $C_8H_8N_2O_5$, is an organic compound that may be present in environmental water sources due to industrial activities, including its use as an intermediate in the synthesis of certain dyes and other chemicals. Its presence in water is of concern due to its potential toxicity. Accurate and sensitive quantitative analysis of DNPT in environmental water samples is crucial for monitoring its environmental fate and ensuring water quality.

This document provides detailed application notes and protocols for the quantitative determination of **2,4-dinitrophenetole** in environmental water samples using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) with UV detection. These methods offer high selectivity and sensitivity, making them suitable for trace-level analysis.

Analytical Methods Overview

Two primary analytical techniques are presented for the quantitative analysis of **2,4-dinitrophenetole**:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a highly specific and sensitive method. After extraction from the water sample, the analyte is separated from other

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components on a GC column and then detected by a mass spectrometer. The mass spectrometer provides definitive identification based on the mass-to-charge ratio of the fragmented molecule.

- High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD): This method is also highly effective for the analysis of DNPT. The separation is achieved on an HPLC column, and detection is performed using a diode array detector, which can monitor multiple wavelengths simultaneously, providing spectral information that aids in peak identification and purity assessment.

Sample preparation for both methods typically involves solid-phase extraction (SPE) to concentrate the analyte and remove interfering substances from the water matrix.

Experimental Protocols

1. Sample Collection and Preservation

- Collection: Collect water samples in 1-liter amber glass bottles with polytetrafluoroethylene (PTFE)-lined caps to prevent photodegradation and analyte adsorption to the container walls.

- Preservation: To prevent microbial degradation, adjust the pH of the water samples to <2 with sulfuric acid immediately after collection.

- Storage: Store the samples at 4°C and analyze within 14 days of collection.

2. Sample Preparation: Solid-Phase Extraction (SPE)

This protocol is adapted from methods used for similar nitroaromatic compounds.

- Materials:

  - SPE cartridges (e.g., C18, 6 mL, 500 mg)

  - SPE vacuum manifold

  - Methanol (HPLC grade)

- Dichloromethane (GC grade)

- Deionized water (18 MΩ·cm)

- Nitrogen gas evaporator

- Procedure:

  - Cartridge Conditioning: Condition the SPE cartridge by passing 5 mL of dichloromethane, followed by 5 mL of methanol, and finally 10 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.

  - Sample Loading: Pass 500 mL of the acidified water sample through the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.

  - Washing: After loading the entire sample, wash the cartridge with 5 mL of deionized water to remove any polar impurities.

  - Drying: Dry the cartridge under a gentle stream of nitrogen for 10 minutes to remove excess water.

  - Elution: Elute the trapped **2,4-dinitrophenetole** from the cartridge with 5 mL of dichloromethane into a collection vial.

  - Concentration: Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen at room temperature.

  - The sample is now ready for GC-MS or HPLC analysis.

3. GC-MS Analysis Protocol

- Instrumentation: A gas chromatograph equipped with a mass selective detector (MSD).

- GC Conditions:

  - Column: 30 m x 0.25 mm ID x 0.25 µm film thickness capillary column (e.g., DB-5ms or equivalent).

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- Carrier Gas: Helium at a constant flow of 1.0 mL/min.

- Inlet Temperature: 250°C.

- Injection Volume: 1 µL in splitless mode.

- Oven Temperature Program: Initial temperature of 80°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.

- MS Conditions:

  - Ionization Mode: Electron Ionization (EI) at 70 eV.

  - Source Temperature: 230°C.

  - Quadrupole Temperature: 150°C.

  - Acquisition Mode: Selected Ion Monitoring (SIM) for quantitative analysis and full scan for qualitative confirmation.

  - Characteristic Ions for **2,4-Dinitrophenetole** (m/z): Based on its structure (molecular weight 212.16 g/mol), the expected molecular ion is at m/z 212. Other significant fragment ions would be selected for quantification and confirmation (e.g., m/z 183, 167, 154).

4. HPLC-DAD Analysis Protocol

- Instrumentation: An HPLC system with a Diode Array Detector.

- HPLC Conditions:

  - Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).

  - Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (60:40, v/v).

  - Flow Rate: 1.0 mL/min.

  - Column Temperature: 30°C.

  - Injection Volume: 20 µL.

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- DAD Conditions:

  - Detection Wavelength: Monitoring at the maximum absorbance wavelength for **2,4-dinitrophenetole** (e.g., around 260 nm).

  - Spectral Range: 200-400 nm for peak purity analysis.

Data Presentation

Quantitative data should be summarized in clearly structured tables for easy comparison and interpretation.

Table 1: Calibration Curve for **2,4-Dinitrophenetole** Analysis by GC-MS

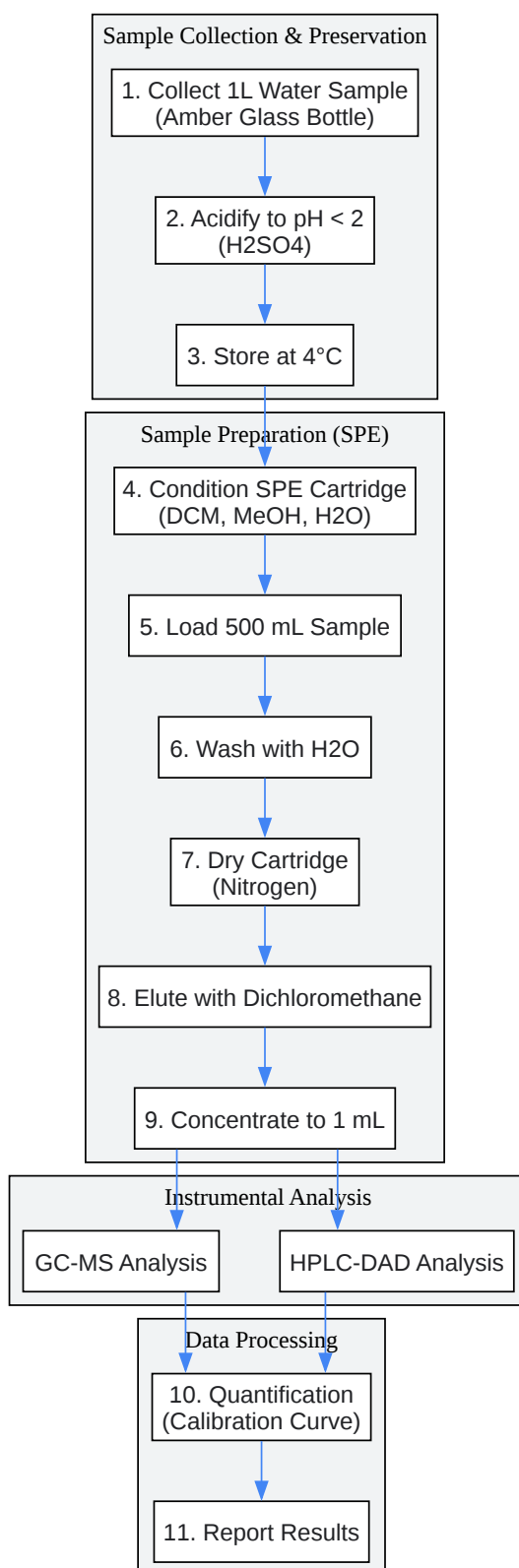| Concentration (µg/L)	Peak Area (Counts)
1.0	15,234
5.0	76,170
10.0	151,980
25.0	380,500
50.0	758,900
Linearity (R^2)	0.9995

Table 2: Method Detection Limit (MDL) and Method Quantitation Limit (MQL) for **2,4-Dinitrophenetole**
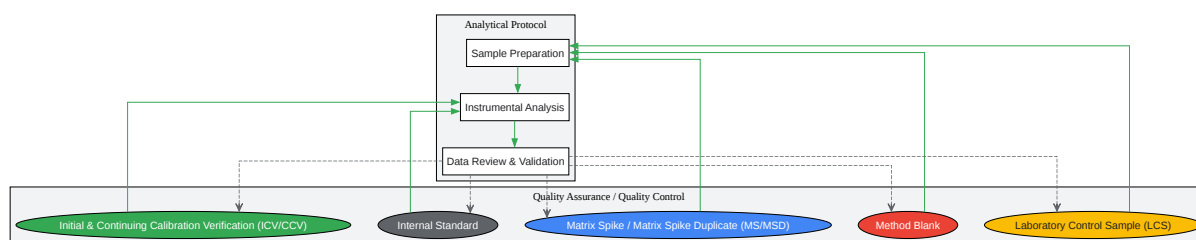
Parameter	GC-MS	HPLC-DAD
MDL (µg/L)	0.25	0.50
MQL (µg/L)	0.80	1.50

Table 3: Recovery of **2,4-Dinitrophenetole** from Spiked Environmental Water Samples

Sample Matrix	Spiked Concentration (µg/L)	Measured Concentration (µg/L)	Recovery (%)
River Water	10.0	9.2	92
Wastewater Effluent	10.0	8.8	88
Groundwater	10.0	9.5	95

Mandatory Visualization

Sample Collection & Preservation

1. Collect 1L Water Sample
(Amber Glass Bottle)

↓

2. Acidify to pH < 2
(H_2SO_4)

↓

3. Store at 4°C

Sample Preparation (SPE)

4. Condition SPE Cartridge
(DCM, MeOH, H_2O)

↓

5. Load 500 mL Sample

↓

6. Wash with H_2O

↓

7. Dry Cartridge
(Nitrogen)

↓

8. Elute with Dichloromethane

↓

9. Concentrate to 1 mL

Instrumental Analysis

GC-MS Analysis   HPLC-DAD Analysis

Data Processing

10. Quantification
(Calibration Curve)

↓

11. Report Results

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